

Bromobenzene-d5 molecular weight and formula

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Compound of Interest

Compound Name: *Bromobenzene-d5*

Cat. No.: *B116778*

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An In-depth Technical Guide to **Bromobenzene-d5**

For researchers, scientists, and drug development professionals, deuterated compounds are invaluable tools. **Bromobenzene-d5**, the deuterated analogue of bromobenzene, offers unique properties that make it a critical component in various scientific applications, from organic synthesis to advanced materials science. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and key applications.

Core Properties and Data

Bromobenzene-d5, also known as Pentadeuterobromobenzene, is a stable, isotopically-labeled compound where the five hydrogen atoms on the benzene ring are replaced with deuterium.^[1] This substitution results in a higher molecular weight compared to its non-deuterated counterpart and makes it distinguishable in mass spectrometry and inert in ¹H-NMR spectroscopy, which are key features for its applications.^{[1][2]}

Physicochemical Data

The essential quantitative data for **Bromobenzene-d5** are summarized below. These properties are critical for its use in experimental design and implementation.

Property	Value	Citations
Molecular Formula	C ₆ D ₅ Br	[2][3]
Molecular Weight	162.04 g/mol	[3][4][5][6]
CAS Number	4165-57-5	[2][3][4]
Appearance	Clear, colorless liquid	[4][7]
Density	1.539 g/mL at 25 °C	[7][8]
Boiling Point	156 °C (at 760 mmHg); 53 °C (at 23 mmHg)	[6][7][9]
Melting Point	-31 °C	[9][10]
Flash Point	51 °C (123.8 °F) - closed cup	[8]
Refractive Index	n _{20/D} 1.5585	[6][7][8]
Isotopic Purity	≥99.5 atom % D	[4][7][8]
Solubility	Insoluble in water; Soluble in ethanol, acetone	[2][6]

Key Applications in Research and Development

The unique characteristics of **Bromobenzene-d5** make it a versatile tool in several high-tech and research fields.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Due to the absence of protons on the aromatic ring, **Bromobenzene-d5** is an ideal non-interfering solvent for ¹H-NMR studies, particularly for non-polar or high-temperature systems.[1][2][10]
- **Organic Synthesis:** It serves as a crucial starting material for introducing deuterated phenyl groups into molecules.[11] This is particularly valuable in pharmaceutical research for synthesizing deuterated Active Pharmaceutical Ingredients (APIs). Deuteration can alter a drug's metabolic profile, potentially improving its pharmacokinetic properties, increasing its half-life, and reducing toxic metabolites.[10] It has been explored in the context of treatments for diseases like schizophrenia and Alzheimer's.[10]

- Mass Spectrometry: As a stable isotope-labeled compound, it is an excellent internal standard for quantitative mass spectrometry analysis, enhancing the accuracy and precision of measurements.[1]
- Electronics and Materials Science: **Bromobenzene-d5** is a critical raw material in the electronics industry, especially in the manufacturing of Organic Light-Emitting Diodes (OLEDs).[12] Its use can improve the efficiency and durability of blue pigments in OLED displays, a common challenge in the field.[1][12]

Experimental Protocols

The synthesis of **Bromobenzene-d5** is a key procedure for laboratories requiring this deuterated reagent. Below are detailed methodologies for its preparation.

Synthesis via Hydrogen-Deuterium Exchange

One common method involves a platinum-catalyzed hydrogen-deuterium exchange reaction between bromobenzene and deuterium oxide.

Materials:

- Bromobenzene (0.25 mmol, 39.25 mg)
- Deuterium oxide (D₂O, 5 mL)
- 10% Platinum on carbon (Pt/C, 24.38 mg)
- Isopropanol (0.1 mL)
- Cyclohexane (0.9 mL)
- Dichloromethane (10 mL)
- Argon gas

Procedure:

- Combine bromobenzene, deuterium oxide, 10% platinum on carbon, isopropanol, and cyclohexane in a 50 mL three-necked flask equipped with a condenser, thermometer, and electromagnetic stirrer.[13]
- Purge the reaction system with argon gas to remove air.[13]
- Heat the mixture to 90°C and maintain this temperature for 24 hours with continuous stirring. [13]
- After 24 hours, cool the reaction to room temperature.[13]
- Remove the platinum on carbon catalyst by filtration.[13]
- Transfer the resulting mixture of deuterium water and crude product to a separatory funnel and add 10 mL of dichloromethane for extraction.[13]
- Separate the organic layer (bottom layer).[13]
- Remove the dichloromethane from the organic layer via rotary evaporation at 38°C to yield the final product, **Bromobenzene-d5**. [13]

Synthesis via Electrophilic Aromatic Substitution

An alternative method involves the direct bromination of deuterated benzene.

Materials:

- Benzene-d6
- Bromine (Br₂)
- Lewis acid catalyst (e.g., Iron(III) bromide, FeBr₃)

Procedure:

- React benzene-d6 with bromine in the presence of a Lewis acid catalyst like iron(III) bromide.[1]

- The reaction proceeds via an electrophilic aromatic substitution mechanism, where a bromine atom replaces one of the deuterium atoms on the benzene-d6 ring.[\[1\]](#)

Logical Workflow and Diagrams

To visualize the synthesis process, the following diagrams illustrate the experimental workflow and the chemical reaction pathway.

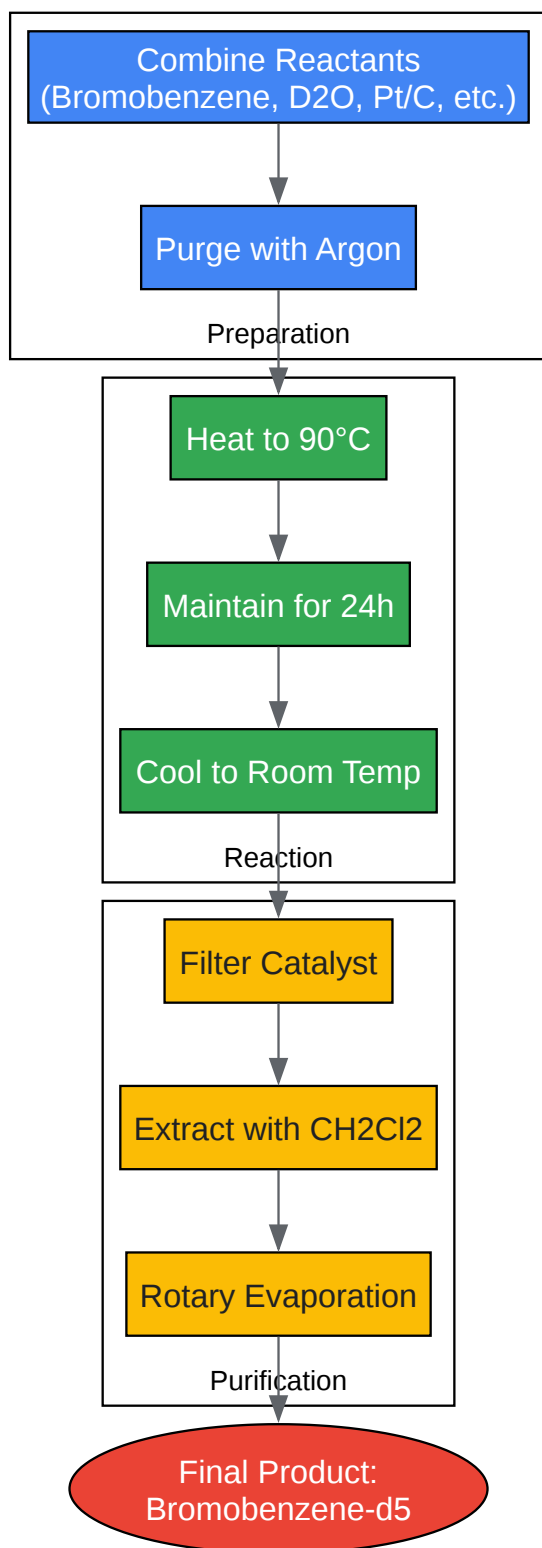


Diagram 1: Synthesis Workflow for Bromobenzene-d₅ via H-D Exchange

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Caption: Workflow for **Bromobenzene-d₅** synthesis.

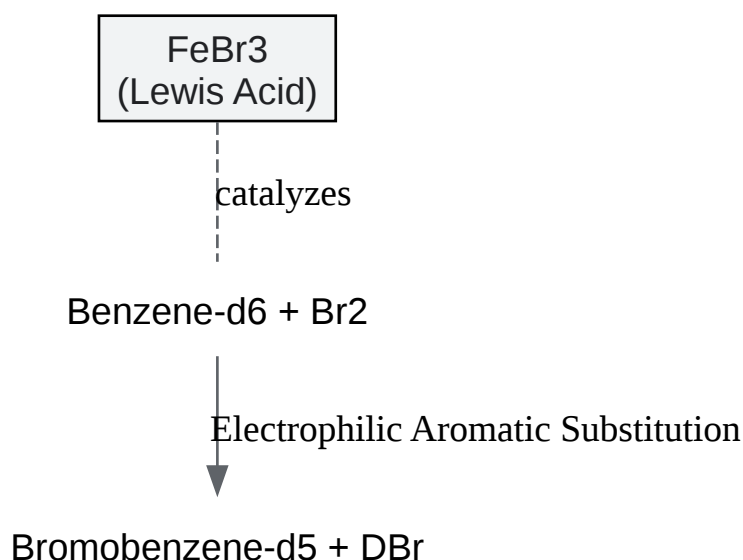


Diagram 2: Electrophilic Substitution Pathway

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